

Application Notes and Protocols: Preparing Stock Solutions of KRAS G12D Inhibitor 14

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Compound of Interest

Compound Name: KRAS G12D inhibitor 14

Cat. No.: B10856952

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Introduction

The Kirsten Rat Sarcoma Viral Oncogene Homolog (KRAS) is a pivotal signaling protein that cycles between an active GTP-bound and an inactive GDP-bound state to regulate cellular proliferation, differentiation, and survival.[1] Mutations in the KRAS gene are among the most common drivers of human cancers, with the G12D mutation being particularly prevalent in pancreatic, colorectal, and lung cancers.[2] This mutation renders the KRAS protein insensitive to inactivation, leading to constitutive activation of downstream pro-growth signaling pathways such as the RAF/MEK/ERK (MAPK) pathway.[1][3]

KRAS G12D inhibitor 14 is a potent and selective small molecule inhibitor that targets the KRAS G12D mutant protein.[4][5] It binds to KRAS G12D with high affinity, decreasing the level of its active, GTP-bound form and subsequently inhibiting downstream signaling, which leads to reduced cancer cell proliferation and induction of apoptosis.[4][5] Accurate preparation of stock solutions is the first critical step for ensuring reproducible and reliable results in in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **KRAS G12D inhibitor 14**.

Data Presentation

Physicochemical Properties of KRAS G12D Inhibitor 14

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₉ F ₃ N ₄ OS	[5]
Molecular Weight	420.45 g/mol	[5]
CAS Number	2765254-39-3	[5]
Appearance	Solid powder	
Binding Affinity (Kd)	33 nM	[5]
Solubility (in DMSO)	50 mg/mL (118.92 mM)	[4][5]

Recommended Storage Conditions

Format	Storage Temperature	Shelf Life	Reference
Powder	-20°C	3 years	[5]
4°C	2 years	[5]	
Stock Solution (in DMSO)	-80°C	6 months	[4][5][6]
-20°C	1 month	[4][5][6]	

Experimental Protocols

Required Materials and Equipment

- **KRAS G12D inhibitor 14** (powder form)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer

- Sonicator (water bath)
- Analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many laboratory applications. Adjust calculations as needed for different desired concentrations.

- Preparation: Before opening, centrifuge the vial of **KRAS G12D inhibitor 14** powder briefly to ensure all the powder is at the bottom of the vial.^[7]
- Weighing: Carefully weigh the desired amount of the inhibitor. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.20 mg of the compound (see calculation below). For small quantities, it is often recommended to dissolve the entire contents of the vial to avoid weighing errors.^[7]
- Calculation: Use the following formula to calculate the required volume of DMSO:

$$\text{Volume (mL)} = [\text{Mass (mg)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mM)})] * 1000$$

Example for 1 mg of inhibitor to make a 10 mM stock: $\text{Volume (mL)} = [1 \text{ mg} / (420.45 \text{ g/mol} * 10 \text{ mM})] * 1000 = 0.2378 \text{ mL}$

- Dissolution: Add the calculated volume of anhydrous DMSO directly to the vial containing the inhibitor.
- Solubilization: To ensure complete dissolution, vortex the solution thoroughly. If particulates are still visible, brief sonication in a water bath and gentle warming (up to 60°C) can be applied.^[5] Visually inspect the solution to ensure it is clear and free of precipitates.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[4][7]} The volume of the aliquots should be based on your typical experimental needs.

- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[4][5][6]} Ensure the tubes are tightly sealed.

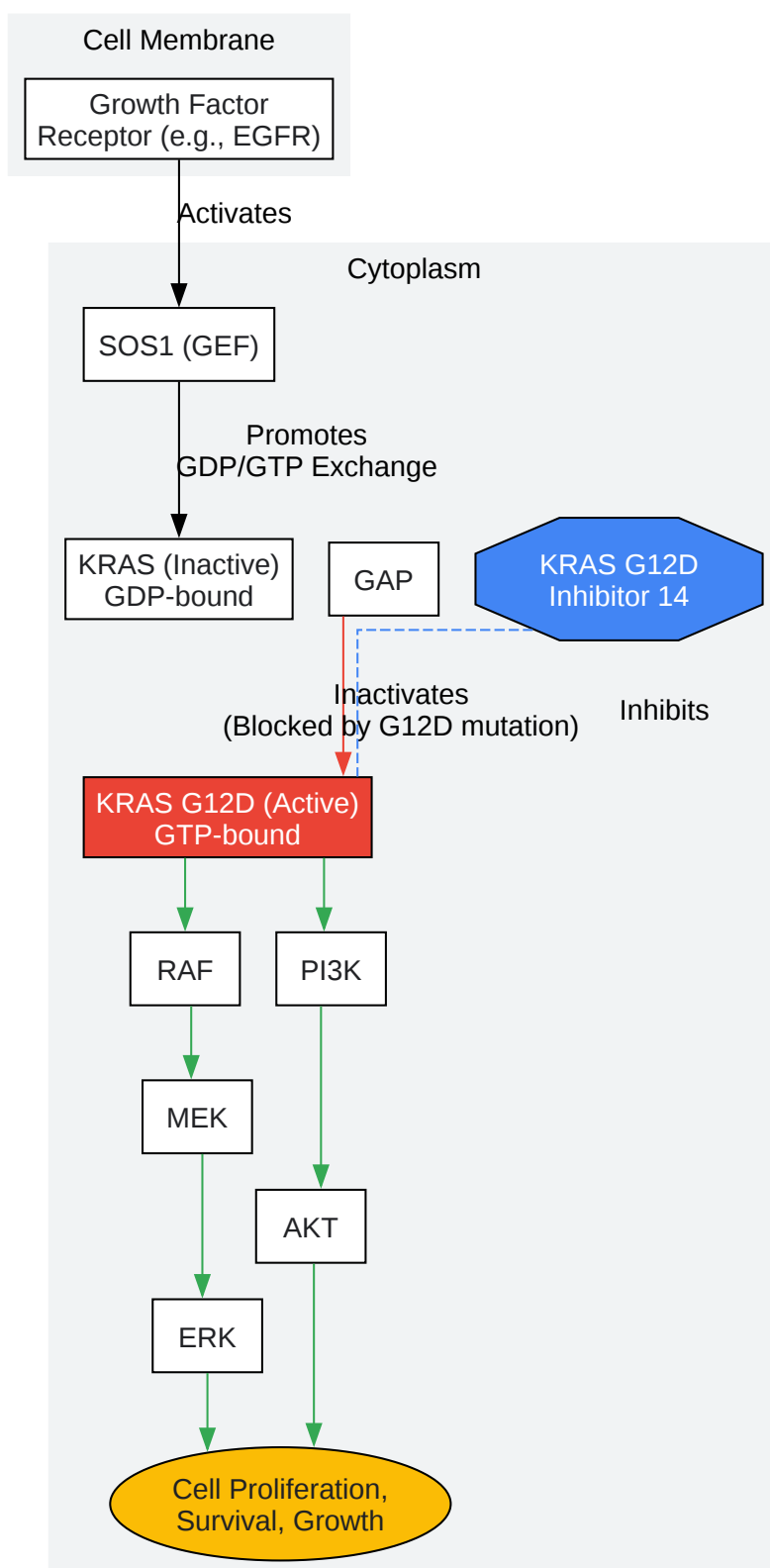
Stock Solution Dilution Table

The following table provides the required volume of DMSO to prepare common stock concentrations from a given mass of **KRAS G12D inhibitor 14**.^{[4][5][8]}

Desired Concentration	Mass of Inhibitor		
	5 mg	10 mg	
1 mg			
1 mM	2.3784 mL	11.8920 mL	23.7840 mL
5 mM	0.4757 mL	2.3784 mL	4.7568 mL
10 mM	0.2378 mL	1.1892 mL	2.3784 mL

Mandatory Visualizations

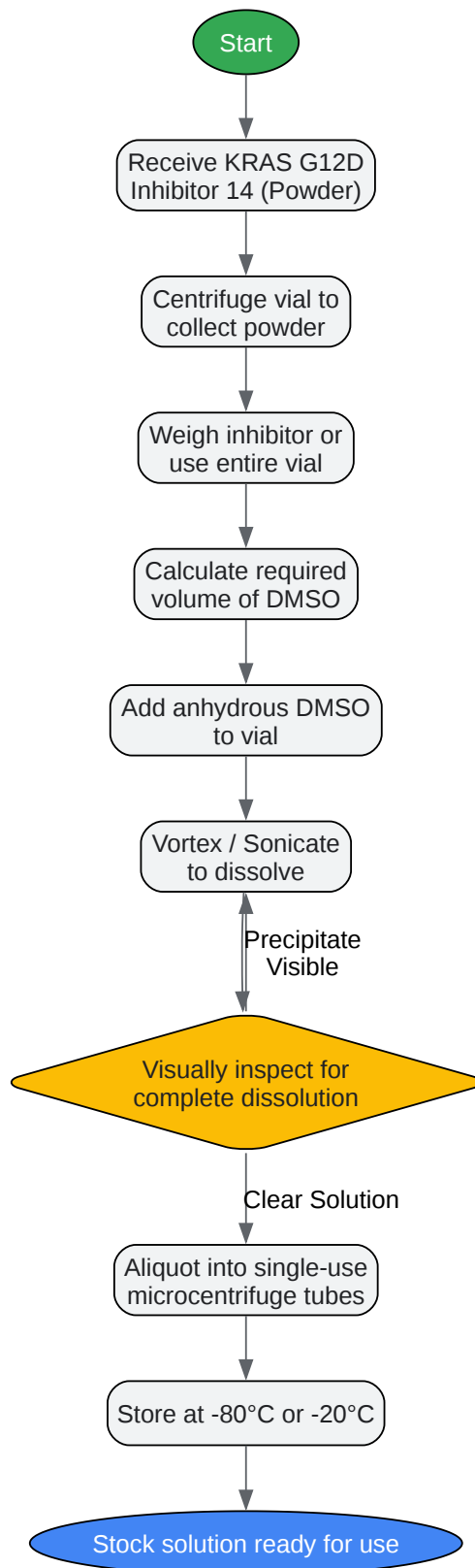
KRAS G12D Signaling Pathway



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Caption: The KRAS G12D signaling pathway and the inhibitory action of compound 14.

Experimental Workflow for Stock Solution Preparation



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